

3-Dimethylaminomethyl-benzylamine molecular weight and formula

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Compound of Interest

Compound Name: 3-Dimethylaminomethyl-benzylamine

Cat. No.: B1340853

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Technical Data Sheet: 3-Dimethylaminomethyl-benzylamine

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for **3-Dimethylaminomethyl-benzylamine**, a chemical intermediate. Given its primary application is in chemical synthesis, this guide focuses on its fundamental physicochemical properties rather than biological signaling pathways, for which there is limited public information.

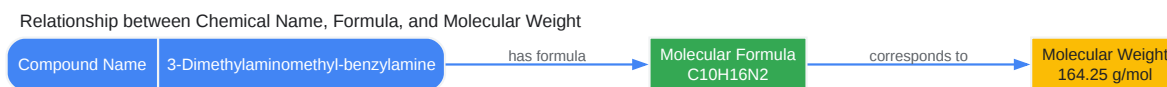
Physicochemical Properties

The essential quantitative data for **3-Dimethylaminomethyl-benzylamine** are summarized below.

Property	Value	Reference
Molecular Formula	C10H16N2	[1]
Molecular Weight	164.25 g/mol	[1]
CAS Number	246258-97-9	[1][2]

Logical Relationship of Core Properties

The following diagram illustrates the relationship between the compound's name and its primary molecular identifiers.



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Caption: Core identifiers for **3-Dimethylaminomethyl-benzylamine**.

Experimental Protocols

As **3-Dimethylaminomethyl-benzylamine** is primarily a commercially available research chemical, detailed experimental protocols for its synthesis or use are typically proprietary to the manufacturers or are described in the context of specific research applications within scientific literature. For research use, it is recommended to refer to the supplier's documentation for handling and safety information.

Signaling Pathways and Biological Activity

There is no significant body of publicly available scientific literature to suggest that **3-Dimethylaminomethyl-benzylamine** has a well-characterized role in specific biological signaling pathways. Its utility is primarily as a building block in organic synthesis rather than as a bioactive molecule for drug development studies. Therefore, a diagram of signaling pathways is not applicable to this compound.

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References

- 1. scbt.com [scbt.com]
- 2. 3-DIMETHYLAMINOMETHYL-BENZYLAMINE | 246258-97-9 [chemicalbook.com]
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